

2,5-Bis(trifluoromethyl)benzyl alcohol molecular weight

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Compound of Interest

Compound Name: 2,5-Bis(trifluoromethyl)benzyl alcohol

Cat. No.: B1349820

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An In-depth Technical Guide to 2,5-Bis(trifluoromethyl)benzyl alcohol

This technical guide provides a comprehensive overview of **2,5-bis(trifluoromethyl)benzyl alcohol**, tailored for researchers, scientists, and professionals in drug development. The document details the physicochemical properties, experimental protocols, and safety information associated with this compound.

Core Physicochemical Properties

2,5-Bis(trifluoromethyl)benzyl alcohol is a fluorinated organic compound with the chemical formula $C_9H_6F_6O$.^{[1][2][3]} Its molecular structure, characterized by a benzyl alcohol core substituted with two trifluoromethyl groups, imparts unique chemical properties relevant in various research and development applications, particularly as a building block in organic synthesis.

Quantitative Data Summary

The key quantitative data for **2,5-bis(trifluoromethyl)benzyl alcohol** are summarized in the table below. These properties are critical for its application in experimental settings.

Property	Value	Source
Molecular Weight	244.13 g/mol	PubChem[2]
244.136 g/mol	Guidechem[1]	
Molecular Formula	C ₉ H ₆ F ₆ O	PubChem[2], Guidechem[1]
CAS Number	302911-97-3	PubChem[2], Guidechem[1]
Melting Point	34-36 °C	Guidechem[1]
LogP	3.21650	Guidechem[1]
Polar Surface Area	20.23 Å ²	Guidechem[1]

For comparative purposes, the properties of the isomeric compound, 3,5-bis(trifluoromethyl)benzyl alcohol, are provided below. Isomers often exhibit different physical properties and reactivity, making such comparisons valuable in experimental design.

Property (for 3,5-isomer)	Value	Source
Molecular Weight	244.13 g/mol	Lookchem[4], NIST[5]
CAS Number	32707-89-4	Lookchem[4], NIST[5]
Melting Point	53-56 °C	Lookchem[4]
Boiling Point	40 °C at 0.5 mmHg	Lookchem[4]
Flash Point	97 °C (206.6 °F)	Safety Data Sheet[6]
Appearance	White to light yellow crystal powder	Lookchem[4]

Synthesis and Experimental Protocols

The synthesis of substituted benzyl alcohols often involves the reduction of the corresponding carboxylic acids or aldehydes. Below is a representative experimental protocol for the synthesis of a bis(trifluoromethyl)benzyl alcohol, based on established chemical transformations for analogous compounds.

Protocol: Reduction of 2,5-Bis(trifluoromethyl)benzoic Acid to 2,5-Bis(trifluoromethyl)benzyl Alcohol

This protocol describes a common laboratory-scale synthesis.

Materials:

- 2,5-Bis(trifluoromethyl)benzoic acid
- Borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$)
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl), 6N
- Ethyl acetate
- Magnesium sulfate (MgSO_4), anhydrous
- Deionized water
- Nitrogen gas (N_2)

Equipment:

- Three-neck round-bottom flask
- Thermometer
- Mechanical stirrer
- Dropping funnel
- Ice bath
- Heating mantle with reflux condenser
- Separatory funnel

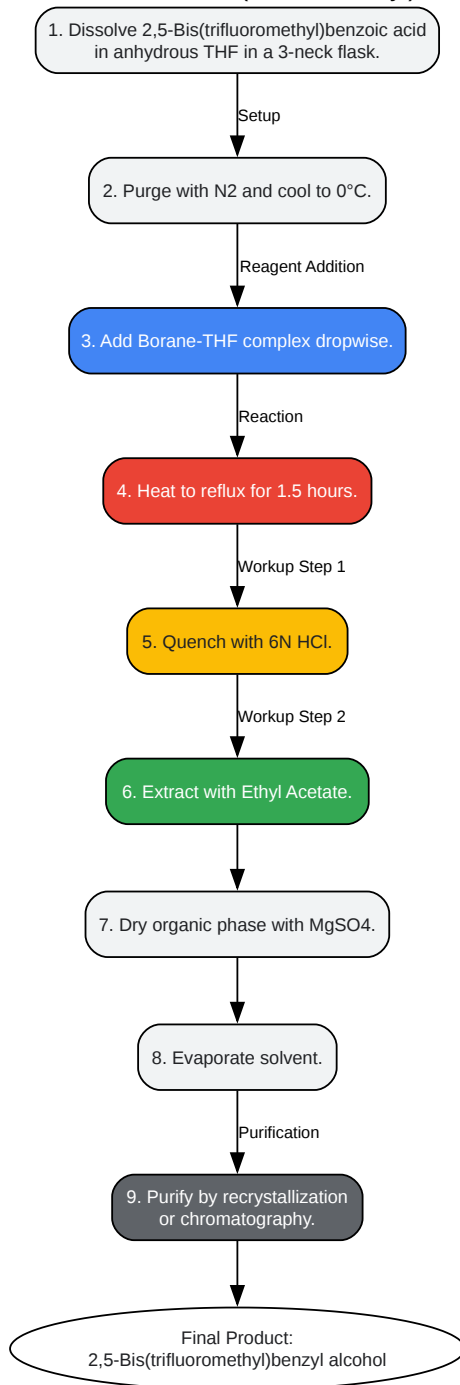
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 5L three-neck flask equipped with a thermometer, mechanical stirrer, and dropping funnel, add 2,5-bis(trifluoromethyl)benzoic acid (0.45 mol) and 1L of anhydrous tetrahydrofuran.
- **Inert Atmosphere:** Purge the flask with nitrogen gas to create an inert atmosphere.
- **Cooling:** Cool the stirred solution to 0°C using an ice bath.
- **Addition of Reducing Agent:** Slowly add borane-tetrahydrofuran complex (0.9 mol) dropwise to the solution via the dropping funnel, maintaining the temperature at 0°C.
- **Reflux:** After the addition is complete, remove the ice bath and heat the mixture to reflux for 1.5 hours.
- **Quenching:** After the reaction is complete, cool the mixture back to room temperature and slowly add 6N HCl until no more gas evolves. This step is crucial to neutralize the excess reducing agent.
- **Extraction:** Add 1L of water to the flask and transfer the mixture to a separatory funnel. Extract the aqueous layer twice with 1L of ethyl acetate.
- **Drying and Evaporation:** Combine the organic phases and dry over anhydrous magnesium sulfate. Filter the drying agent and evaporate the solvent using a rotary evaporator to yield the crude product.
- **Purification:** The resulting solid can be further purified by recrystallization or column chromatography to obtain pure **2,5-bis(trifluoromethyl)benzyl alcohol**.

This synthesis workflow is visualized in the diagram below.

Synthesis Workflow for 2,5-Bis(trifluoromethyl)benzyl Alcohol



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Caption: A flowchart illustrating the key steps in the synthesis of **2,5-bis(trifluoromethyl)benzyl alcohol**.

Safety and Handling

2,5-Bis(trifluoromethyl)benzyl alcohol is classified as an irritant. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2][7]

Precautionary Measures:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[7] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7] Wash hands and any exposed skin thoroughly after handling.[6][7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[7]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[7]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[7] If on skin, wash with plenty of soap and water.[7] If inhaled, move the person to fresh air.[7]

This guide serves as a foundational resource for professionals working with **2,5-bis(trifluoromethyl)benzyl alcohol**. For detailed safety information, always refer to the specific Safety Data Sheet (SDS) provided by the supplier.[6][7][8]

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